

Phenthoate ecotoxicity in aquatic and terrestrial organisms

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Compound of Interest

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Phenthoate Ecotoxicity: A Technical Guide for Researchers

An In-depth Examination of **Phenthoate**'s Effects on Aquatic and Terrestrial Ecosystems

Phenthoate, an organophosphate insecticide, has been utilized in agriculture to control a variety of insect pests. However, its application raises concerns about its potential impact on non-target organisms within both aquatic and terrestrial environments. This technical guide provides a comprehensive overview of the ecotoxicity of **phenthoate**, presenting quantitative data, detailed experimental methodologies, and visual representations of key processes to support researchers, scientists, and drug development professionals in understanding its environmental risk profile.

Executive Summary

Phenthoate exhibits a range of toxic effects on a diverse array of non-target organisms. As an acetylcholinesterase (AChE) inhibitor, its primary mode of action involves the disruption of the nervous system. This guide summarizes the available ecotoxicological data, highlighting the varying sensitivity of different species. Aquatic organisms, particularly fish and invertebrates, show susceptibility to **phenthoate** at low concentrations. Terrestrial organisms, including birds and beneficial insects like bees, are also at risk of adverse effects from exposure.

Understanding the nuances of **phenthoate**'s ecotoxicity is crucial for evaluating its environmental safety and for the development of safer alternatives.

Aquatic Ecotoxicity

The aquatic environment is a primary recipient of pesticide runoff from agricultural areas. Consequently, the impact of **phenthoate** on aquatic life is a significant area of concern.

Acute and Chronic Toxicity to Fish

Studies have demonstrated that **phenthoate** is toxic to fish species. The 96-hour median lethal concentration (LC50) is a common metric for acute toxicity. For the freshwater fish *Labeo rohita*, the 96-hour LC50 for a 50% emulsifiable concentrate (EC) formulation of **phenthoate** was determined to be 2.1 mg/L.^[1] The toxicity was observed to be time-dependent, with LC50 values of 3.0, 2.6, and 2.3 mg/L at 24, 48, and 72 hours, respectively.^[1] For rainbow trout (*Oncorhynchus mykiss*), an even lower 96-hour LC50 of 22 µg/L has been reported.

Table 1: Acute Toxicity of **Phenthoate** to Fish

Species	Formulation	Exposure Duration	LC50	Reference
Labeo rohita	50% EC	24 h	3.0 mg/L	[1]
		48 h	2.6 mg/L	[1]
		72 h	2.3 mg/L	[1]
		96 h	2.1 mg/L	[1]
Oncorhynchus mykiss (Rainbow Trout)	Not Specified	96 h	22 µg/L	

Toxicity to Aquatic Invertebrates

Aquatic invertebrates, which form a critical part of the aquatic food web, are also susceptible to **phenthoate**. While specific No Observed Effect Concentration (NOEC) and Lowest Observed Effect Concentration (LOEC) data from standardized reproduction tests like OECD 211 for *Daphnia magna* are not readily available in the public domain for **phenthoate**, the general understanding of organophosphate toxicity suggests a potential for adverse effects on survival, growth, and reproduction.

Toxicity to Algae

The impact of **phenthoate** on primary producers like algae is a crucial aspect of its ecotoxicological profile. Algal growth inhibition tests, such as OECD Guideline 201, are used to determine the effects of chemicals on the growth of freshwater green algae (e.g., *Pseudokirchneriella subcapitata*) or cyanobacteria. These tests typically determine the EC50 (the concentration causing a 50% reduction in growth or biomass) and the NOEC. While specific EC50 and NOEC values for **phenthoate** are not widely reported in the reviewed literature, its classification as a hazardous substance suggests that it has the potential to inhibit algal growth at environmentally relevant concentrations.

Terrestrial Ecotoxicity

Phenthoate can impact a variety of terrestrial organisms through direct contact, ingestion of contaminated food, or exposure to contaminated soil and water.

Avian Toxicity

Birds can be exposed to **phenthoate** through the consumption of treated seeds, contaminated insects, or by drinking contaminated water. The acute oral toxicity (LD50) and dietary toxicity (LC50) are key parameters in assessing avian risk. For the Mallard duck (*Anas platyrhynchos*), the 8-day dietary LC50 for **phenthoate** has been reported as >10,000 ppm, with a No Observed Effect Level (NOEL) of 10,000 ppm.^[2] This suggests a relatively low dietary toxicity to this species under the tested conditions. However, it is important to note that sensitivity can vary significantly between different bird species. Information on the reproductive toxicity of **phenthoate** to birds is limited in the available literature.

Table 2: Avian Dietary Toxicity of **Phenthoate**

Species	Exposure Duration	Endpoint	Value	Reference
Anas platyrhynchos (Mallard duck)	8 days	LC50	>10,000 ppm	[2]
	8 days	NOEL	10,000 ppm	[2]

Mammalian Toxicity

Phenthoate is moderately toxic to mammals. The acute oral LD50 in rats has been reported to be in the range of 77.7 to 242 mg/kg, with the toxicity varying depending on the purity of the technical product.[3] Impurities in the technical mixture have been shown to potentiate the acute toxicity of **phenthoate**. [3]

Table 3: Acute Oral Toxicity of **Phenthoate** to Mammals

Species	Purity	LD50	Reference
Rat	90.50%	242 mg/kg	[3]
Rat	78.7%	118 mg/kg	[3]
Rat	61.2%	77.7 mg/kg	[3]

Toxicity to Terrestrial Invertebrates

Phenthoate poses a risk to honey bees, which are vital for pollination. Both acute contact and oral toxicity are important routes of exposure. While specific LD50 values for **phenthoate** are not detailed in the provided search results, as an organophosphate insecticide, it is expected to be toxic to bees. Standardized testing protocols, such as OECD Guidelines 213 (Acute Oral Toxicity) and 214 (Acute Contact Toxicity), are used to determine the LD50.

Earthworms are crucial for soil health and can be exposed to **phenthoate** through contaminated soil. The OECD Guideline 222 (Earthworm Reproduction Test) is used to assess the long-term effects on reproduction, with endpoints such as NOEC and LC50. While specific quantitative data for **phenthoate** from this test are not readily available, organophosphates as a class are known to have adverse effects on earthworm survival and reproduction.

Mechanism of Action

Phenthoate, like other organophosphate insecticides, acts as an inhibitor of the enzyme acetylcholinesterase (AChE).[4] AChE is responsible for breaking down the neurotransmitter acetylcholine in the synaptic cleft of the nervous system.



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Mechanism of action of **phenthoate** as an acetylcholinesterase inhibitor.

By inhibiting AChE, **phenthoate** causes an accumulation of acetylcholine at the nerve synapse. This leads to continuous stimulation of the postsynaptic receptors, resulting in hyperactivity of the nervous system, paralysis, and ultimately, death of the organism.

Environmental Fate and Transport

The environmental persistence and mobility of **phenthoate** are key factors in determining its potential for ecotoxicological effects.

Degradation

Phenthoate is subject to both biotic and abiotic degradation processes in the environment.

- **Hydrolysis:** The breakdown of **phenthoate** in water is dependent on pH. It is relatively stable in acidic to neutral conditions (pH 3.9-7.8) but degrades more rapidly under alkaline conditions.[3][5] At pH 9.7, approximately 25% of **phenthoate** degrades in 20 days.[3][5] The hydrolysis half-life at pH 8.0 has been reported to be approximately 12 days.[5]
- **Soil Degradation:** In soil, **phenthoate** degradation is influenced by microbial activity, moisture, and temperature.[5] Under favorable conditions, the half-life of **phenthoate** in various soil types can be around 10 days, with over 95% degradation occurring within 30 days.[5] In drier soils, the persistence can be longer.[5]

Bioconcentration

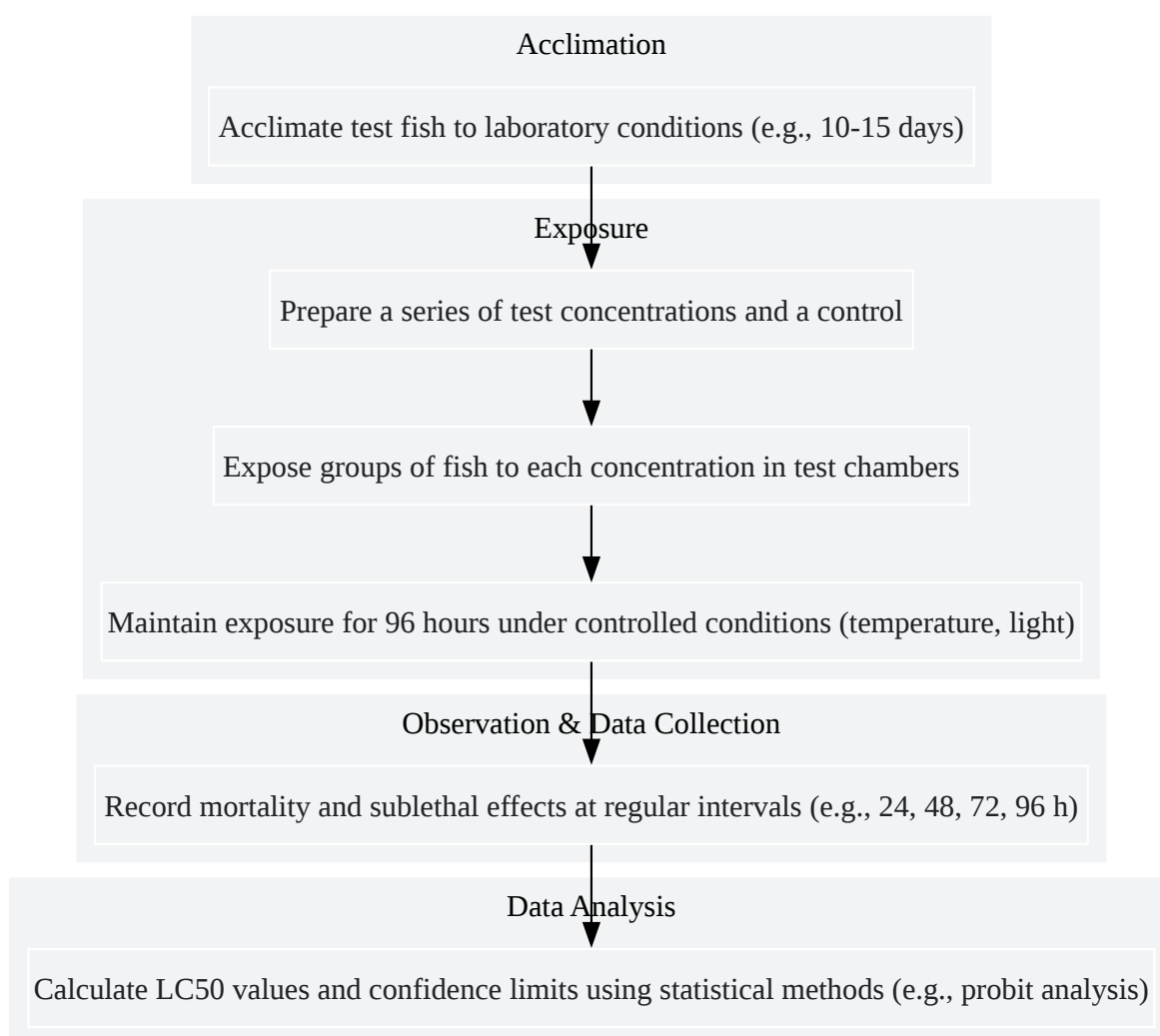
The potential for a chemical to accumulate in the tissues of an organism to a concentration higher than that in the surrounding environment is known as bioconcentration, measured by the Bioconcentration Factor (BCF). While specific BCF values for **phenthoate** were not found in the provided search results, its physicochemical properties can provide an indication of its bioconcentration potential.

Experimental Protocols

The ecotoxicity data presented in this guide are derived from standardized laboratory tests. The following provides an overview of the methodologies for some of the key experiments.

Fish Acute Toxicity Test (Following OECD Guideline 203)

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a short period, typically 96 hours.



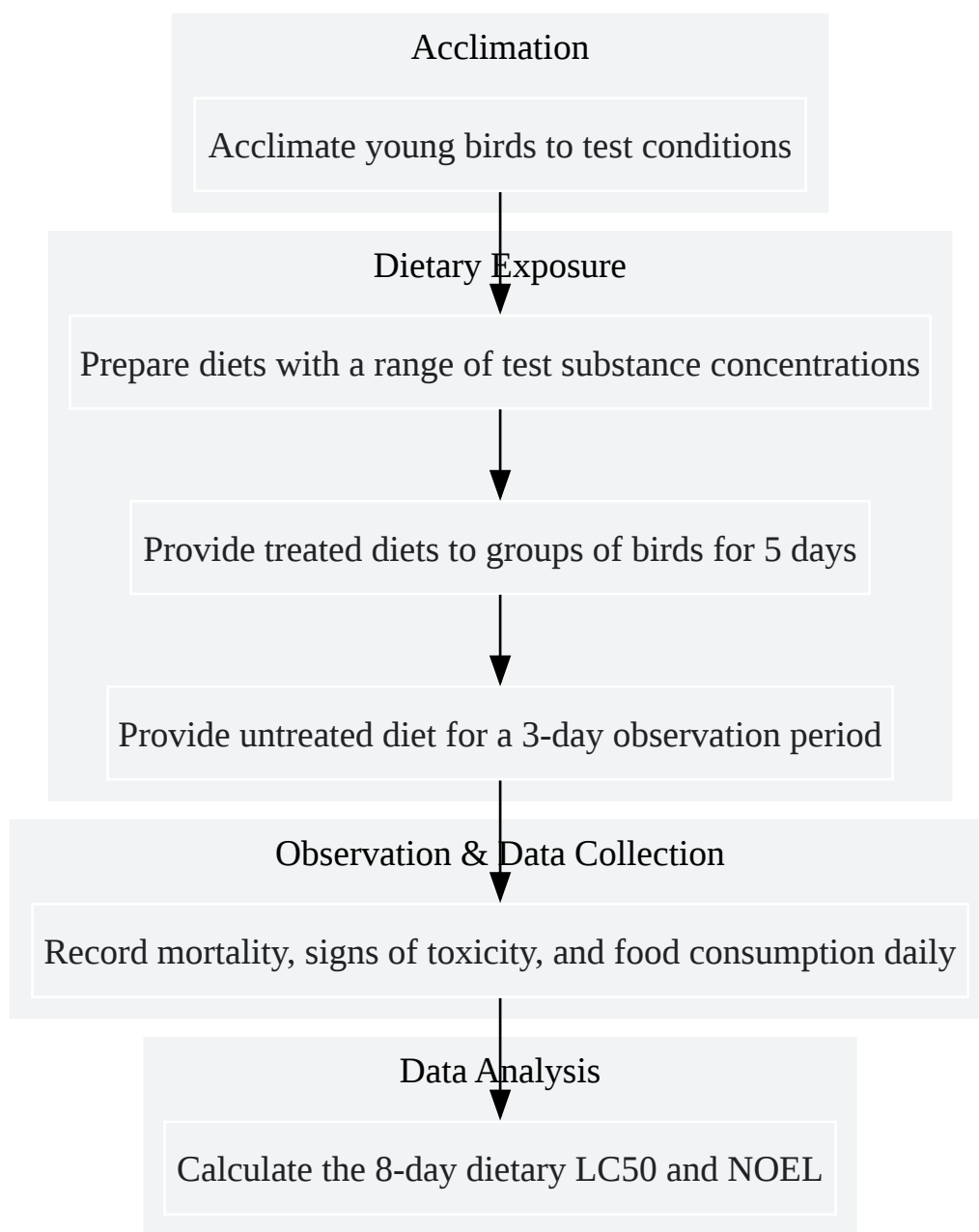
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General workflow for a fish acute toxicity test (OECD 203).

- **Test Organisms:** Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) for cold water and Zebrafish (*Danio rerio*) or Fathead Minnow (*Pimephales promelas*) for warm water.
- **Test Conditions:** The test is conducted in a static, semi-static, or flow-through system with controlled temperature, pH, and dissolved oxygen levels.
- **Procedure:** Groups of fish are exposed to a range of concentrations of the test substance. Mortality and any abnormal behavioral or physiological responses are recorded at specified intervals over the 96-hour period.
- **Data Analysis:** The LC50 values and their 95% confidence intervals are calculated using appropriate statistical methods, such as probit analysis.^[1]

Avian Dietary Toxicity Test (Following OECD Guideline 205)

This test determines the concentration of a substance in the diet that is lethal to 50% of the test birds (LC50) over a defined period.



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